

Unraveling the Macrolide Architecture of 44-Homooligomycin B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 44-Homooligomycin B

Cat. No.: B15565327

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive examination of the macrolide antibiotic, **44-Homooligomycin B**. We delve into its core structure, offering a comparative analysis with its close analog, Oligomycin B. This document outlines the key structural features, presents available physicochemical and biological data in a structured format, and details the methodologies for its isolation and characterization.

Core Structure and Key Differentiators

44-Homooligomycin B is a member of the oligomycin family of macrolides, potent inhibitors of mitochondrial F1F0-ATPase. Its structure is characterized by a complex 26-membered macrocyclic lactone ring, adorned with a spiroketal system. The defining feature of **44-Homooligomycin B**, and the basis for its "homo" designation, is the substitution of an ethyl group for a methyl group at the C26 position of the macrocycle when compared to Oligomycin B. This seemingly minor alteration can have significant implications for its biological activity and therapeutic potential.

While both molecules share the same fundamental pharmacophore responsible for ATP synthase inhibition, the difference in the alkyl substituent at C26 may influence factors such as binding affinity, metabolic stability, and cell permeability.

Physicochemical and Biological Data

The following tables summarize the key quantitative data for **44-Homooligomycin B** and its parent compound, Oligomycin B, to facilitate a clear comparison.

Property	44-Homooligomycin B	Oligomycin B
Molecular Formula	C46H76O12	C45H72O12[1]
Molecular Weight	Not explicitly found	805.05 g/mol
Biological Source	Streptomyces bottropensis NK86-0279[2]	Streptomyces diastatochromogenes
Key Structural Feature	Ethyl group at C26[2]	Methyl group at C26

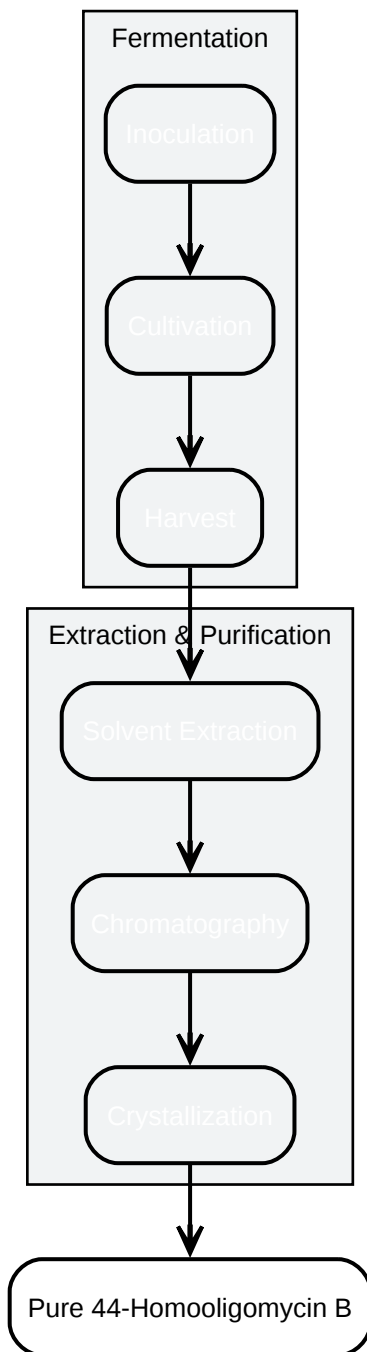
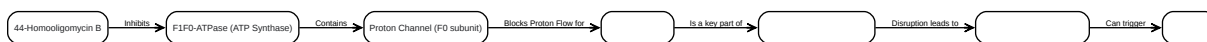
Table 1: Comparative Physicochemical Properties

Biological Activity	44-Homooligomycin B
Antitumor Activity	Potent in vitro activity against various tumor cells. Active in vivo against Colon 26 carcinoma. [2]
Antifungal Activity	Exhibits antifungal properties.[2]
Antibacterial Activity	No significant activity against Gram-positive and Gram-negative bacteria at concentrations up to 1000 µg/ml.

Table 2: Summary of Biological Activities for **44-Homooligomycin B**

Mechanism of Action: A Logical Overview

The primary mechanism of action for the oligomycin class of antibiotics is the inhibition of the F1F0-ATPase (ATP synthase) in the inner mitochondrial membrane. This inhibition disrupts the process of oxidative phosphorylation, leading to a cascade of cellular events. The following diagram illustrates the logical relationship of this process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 44-Homooligomycin E, a new cytotoxic macrolide antibiotic from *Streptomyces ostreogriseus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 44-Homooligomycins A and B, new antitumor antibiotics from *Streptomyces bottropensis*. Producing organism, fermentation, isolation, structure elucidation and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Macrolide Architecture of 44-Homooligomycin B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565327#understanding-the-macrolide-structure-of-44-homooligomycin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com